

# sample preparation for Gentioflavine analysis

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## Compound Focus: Gentioflavine

CAS No.: 18058-50-9

Cat. No.: S601159

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## Chemical Properties & Sample Preparation

The table below summarizes the known chemical and physical properties of Gentioflavin, which are foundational for developing an analytical method [1] [2].

Property	Value / Description
CAS Number	18058-50-9 [1] [2]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>3</sub> [1] [2]
Molecular Weight	193.2 g/mol [1] [2]
Type of Compound	Alkaloids [1] [2]
Source	The herbs of <i>Gentiana scabra</i> Bunge [1] [2]
Appearance	Powder [1]
Storage	Desiccate at -20°C [1]
Purity	>=98% [2]

## Suggested Solvents and Stock Solution Preparation

Based on its solubility, here are guidelines for preparing stock solutions [1] [2].

Solvent	Solubility	Notes
Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	Soluble [1]	For preparing stock solutions.

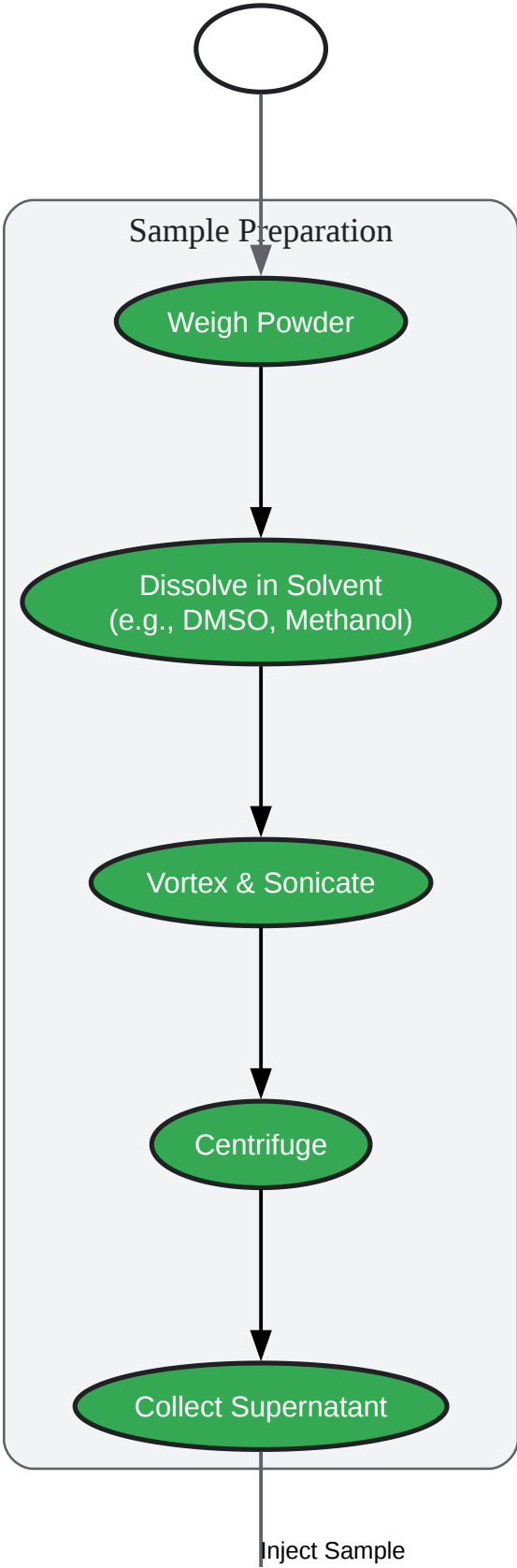
Concentration (Start)	Volume (Start)	Concentration (Final)	Volume (Final)
1 mg/mL	X mL	Y $\mu$ M	Z mL

### Notes on Preparation [1] [2]:

- **General Tips:** For better solubility, warm the tube at **37°C** and use brief sonication.
- **Stock Solution Stability:** Prepare stock solutions fresh when possible. If pre-prepared aliquots are necessary, they can be stored in tightly sealed vials at **-20°C** for up to several months.
- **Handling:** Before opening, allow the vial to equilibrate to room temperature for at least an hour to prevent condensation.

## Proposed Analytical Workflow for Gentioflavin

Since explicit protocols were not available, the following workflow is proposed based on common practices for the analysis of similar natural products. You will need to optimize conditions such as mobile phase composition, gradient programs, and detection wavelengths based on your specific instrumentation.





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Diagram 1: A proposed analytical workflow for Gentioflavin, from sample preparation to data analysis.

## Key Methodological Considerations

- **Chromatography:** A **reverse-phase C18 column** is a typical starting point. Develop a mobile phase gradient using water (with 0.1% formic acid) and acetonitrile or methanol to achieve good separation [2].
- **Detection:** Gentioflavin's structure suggests a strong chromophore. Use a **PDA (Photodiode Array) detector** to identify its characteristic UV-Vis spectrum and select an optimal wavelength (e.g., 254 nm or 280 nm) for quantification [2].
- **Mass Spectrometry:** For confirmation, **ESI-MS (Electrospray Ionization Mass Spectrometry)** in positive ion mode is recommended to detect the protonated molecule  $[M+H]^+$ , expected at  $m/z$  194.2 [2].

## Important Disclaimer on Protocol Gaps

The information presented here is a starting framework. **The specific parameters for HPLC/UPLC, MS, and quantitative analysis are not available in the current literature search results and must be developed and validated in your laboratory.** The provided Graphviz diagram visualizes a logical, standard workflow that you can adapt as your methods are established.

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## References

1. | CAS:18058-50-9 | Alkaloids | Manufacturer BioCrick Gentioflavin [biocrick.com]
2. | CAS:18058-50-9 | Manufacturer ChemFaces Gentioflavin [chemfaces.com]

To cite this document: Smolecule. [sample preparation for Gentioflavine analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b601159#sample-preparation-for-gentioflavine-analysis>]

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